

Application Notes and Protocols for the Synthesis of Fluorexetamine Reference Standards

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Compound of Interest

Compound Name: Fluorexetamine

Cat. No.: B10827374

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Abstract

This document provides a detailed protocol for the synthesis and characterization of **Fluorexetamine** (FXE), also known as 3'-Fluoro-2-oxo-PCE, for use as an analytical reference standard.^[1] **Fluorexetamine** is a designer drug of the arylcyclohexylamine class with dissociative effects.^{[1][2]} The synthesis of a well-characterized reference standard is crucial for the accurate identification and quantification of this substance in forensic and research settings. The protocol described herein is based on established synthetic methodologies for arylcyclohexylamines and includes detailed procedures for purification and analytical characterization to ensure the identity, purity, and quality of the reference material.

Chemical Information

Property	Value
IUPAC Name	2-(ethylamino)-2-(3-fluorophenyl)cyclohexan-1-one[1]
Synonyms	FXE, 3-FXE, 3'-Fluoro-2-oxo-PCE[1]
Molecular Formula	C ₁₄ H ₁₈ FNO[1]
Molecular Weight	235.30 g/mol [1]
CAS Number	Not Available[3]

Synthesis Protocol

The synthesis of **Fluorexetamine** is a multi-step process that can be achieved through various routes. One common approach involves the formation of the arylcyclohexanone core via a Grignard reaction, followed by the introduction of the ethylamino group through reductive amination.

Synthesis Pathway Overview

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References

- 1. Fluorexetamine | Benchchem [benchchem.com]
- 2. Fluorexetamine - Wikipedia [en.wikipedia.org]
- 3. researchgate.net [researchgate.net]
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